

physical and chemical properties of 2,2'-Dinitrobibenzyl

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 2,2'-Dinitrobibenzyl

Cat. No.: B146402

[Get Quote](#)

An In-depth Technical Guide to 2,2'-Dinitrobibenzyl

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2,2'-Dinitrobibenzyl**, a significant intermediate in organic synthesis. The document details its characteristics, experimental protocols for its preparation, and its role in the synthesis of pharmaceutical compounds.

Core Physical and Chemical Properties

2,2'-Dinitrobibenzyl, with the CAS number 16968-19-7, is a dinitro-dibenzyl functional compound.^[1] It presents as a solid that can range in color from white to pale brown or light yellow.^{[1][2]}

Physical Properties

A summary of the key physical properties of **2,2'-Dinitrobibenzyl** is presented below.

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₁₂ N ₂ O ₄	[3][4][5][6]
Molecular Weight	272.26 g/mol	[3][4][6]
Melting Point	121-122°C	[3][6]
Boiling Point (Predicted)	391.6 ± 22.0 °C at 760 mmHg	[2][6][7][8]
Density (Predicted)	1.317 ± 0.06 g/cm ³	[2][6][7][8]
Appearance	White to Orange to Green powder to crystal; light yellow powder	[2]
Solubility	Sparingly soluble in water; Soluble in organic solvents such as ethanol and acetone. [1] Also slightly soluble in DMSO and very slightly in heated methanol.[2][6][8]	
Flash Point	178.9°C	
Refractive Index	1.628	[7]

Chemical and Spectroscopic Properties

2,2'-Dinitrobibenzyl is primarily utilized as a versatile building block in organic synthesis.[1] Its chemical reactivity is centered around the nitro groups, which can undergo reduction to form amino groups, a critical step in the synthesis of various heterocyclic compounds.[1][9]

The spectroscopic data provides the structural confirmation of the compound.

Spectroscopic Data	Values	Source(s)
¹ H NMR (500.1 MHz, CDCl ₃)	δ = 7.96 (dd, J = 8.2 Hz, J = 1.2 Hz, 2H), 7.54 (pseudo t, 2H), 7.42 (dd, J = 7.7 Hz, J = 1.3 Hz, 2H), 7.38 (pseudo t, 2H), 3.25 (s, 4H, CH ₂)	[3]
¹³ C NMR (125.8 MHz, CDCl ₃)	δ = 149.37, 136.01, 133.30, 132.49, 127.56, 124.84, 34.44	[3]
IR (ATR, cm ⁻¹)	2962, 2854, 1608, 1576, 1509, 1443, 1344, 1310, 859, 787, 749, 704	[3]
Mass Spectrometry (EI, 70 eV)	m/z (%) = 273 (1) [M+H] ⁺ , 255 (8), 237 (9), 178 (21), 136 (100), 120 (70), 92 (85)	[3]

Experimental Protocols

Synthesis of 2,2'-Dinitrobibenzyl from 2-Nitrotoluene

This protocol is based on the oxidative coupling of 2-nitrotoluene, which has been optimized to achieve a high yield.[3][9]

Materials:

- 2-Nitrotoluene
- Potassium tert-butoxide
- Bromine
- Dry Tetrahydrofuran (THF)
- Deionized Water
- Ethanol (EtOH)

- Dichloromethane (CH_2Cl_2)
- Saturated sodium thiosulfate solution
- Saturated sodium chloride solution
- Magnesium sulfate (MgSO_4)
- Nitrogen gas supply
- Standard laboratory glassware and filtration apparatus

Procedure:

- Under a nitrogen atmosphere, dissolve 2-nitrotoluene (2.00 g, 15.0 mmol) in dry THF (90 mL) in a round-bottom flask.[\[3\]](#)
- Cool the solution to 0°C using an ice bath.[\[3\]](#)
- Add potassium t-butoxide to the cooled solution and stir for 2 minutes.[\[3\]](#)
- Add bromine (3.12 g, 19.5 mmol) to the reaction mixture.[\[3\]](#)
- Stir the reaction for an additional 5 minutes.[\[3\]](#)
- Quench the reaction by adding the mixture to 500 mL of an ice/water mixture.[\[3\]](#)
- Collect the resulting precipitate by filtration.[\[3\]](#)
- Extract the filtrate with CH_2Cl_2 (3 x 100 mL).[\[3\]](#)
- Combine the organic layers and wash with saturated sodium thiosulfate solution, followed by a saturated sodium chloride solution.[\[3\]](#)
- Dry the organic layer over MgSO_4 and concentrate under reduced pressure.[\[3\]](#)
- Purify the crude product by crystallization from a water/ethanol (1:2) mixture to yield **2,2'-dinitrobibenzyl** as a white solid (yield: 95%).[\[3\]](#)

Key Applications and Logical Workflow

A primary application of **2,2'-Dinitrobibenzyl** is its role as a key intermediate in the synthesis of Carbamazepine, an antiepileptic drug.[7][8] The synthetic pathway involves the reduction of the nitro groups of **2,2'-Dinitrobibenzyl** to form 2,2'-diaminobibenzyl, which then undergoes ring-closing and dehydrogenation steps.

Caption: Experimental workflow for the synthesis of **2,2'-Dinitrobibenzyl**.

Caption: Role of **2,2'-Dinitrobibenzyl** in Carbamazepine synthesis.

Safety and Handling

2,2'-Dinitrobibenzyl is classified as a hazardous chemical.[1] It may cause skin, eye, and respiratory system irritation.[1] Appropriate personal protective equipment, such as gloves and safety goggles, should be worn when handling this compound.[1] In case of exposure, immediate medical attention is advised.[1] It should be stored in a sealed container in a dry, room-temperature environment.[2][6][8]

This guide serves as a foundational resource for professionals working with **2,2'-Dinitrobibenzyl**, providing essential data and procedural information to support research and development activities.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. 2,2'-DINITRODIBENZYL CAS#: 16968-19-7 [amp.chemicalbook.com]
- 3. 2,2'-DINITRODIBENZYL synthesis - chemicalbook [chemicalbook.com]
- 4. 2,2'-Dinitrobibenzyl | C14H12N2O4 | CID 28168 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2,2'-Dinitrobibenzyl [webbook.nist.gov]

- 6. 2,2'-DINITRODIBENZYL | 16968-19-7 [chemicalbook.com]
- 7. 2,2'-Dinitrodibenzyl|16968-19-7 - MOLBASE Encyclopedia [m.molbase.com]
- 8. 2,2'-DINITRODIBENZYL Eight Chongqing Chemdad Co. , Ltd [chemdad.com]
- 9. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- To cite this document: BenchChem. [physical and chemical properties of 2,2'-Dinitrodibenzyl]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146402#physical-and-chemical-properties-of-2-2-dinitrodibenzyl]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com